

Physical and chemical properties of Palladium(II) isobutyrate

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Compound of Interest

Compound Name: *Palladium(II) isobutyrate*

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Palladium(II) Isobutyrate: A Technical Guide for Researchers

An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Palladium(II) isobutyrate, an organometallic compound of palladium, holds significant potential as a catalyst and precursor in various chemical transformations. This technical guide provides a comprehensive overview of its physical and chemical properties, detailed experimental protocols for its synthesis and characterization, and insights into its potential applications. The information presented herein is curated for researchers, scientists, and professionals in the field of drug development and materials science.

Core Properties

Palladium(II) isobutyrate is a reddish-brown solid at room temperature. While specific quantitative data for this compound is not extensively documented, its properties can be inferred from analogous palladium(II) carboxylates, such as palladium(II) pivalate.

Table 1: Physical and Chemical Properties of **Palladium(II) Isobutyrate** and Analogous Compounds

Property	Palladium(II) Isobutyrate (C ₈ H ₁₄ O ₄ Pd)	Palladium(II) Pivalate (C ₁₀ H ₁₈ O ₄ Pd) (Analogous Compound)
IUPAC Name	Palladium(2+) 2-methylpropanoate	Palladium(2+) 2,2-dimethylpropanoate
Synonyms	Palladium diisobutyrate	Palladium dipivalate, Palladium(II) trimethylacetate
CAS Number	61261-73-2	106224-36-6[1]
Molecular Formula	C ₈ H ₁₄ O ₄ Pd	C ₁₀ H ₁₈ O ₄ Pd[1]
Molecular Weight	280.62 g/mol	308.67 g/mol [1]
Appearance	Reddish-brown solid	Orange-red crystalline powder[2]
Melting Point	Data not available	Decomposes
Boiling Point	Data not available	Data not available
Density	Data not available	Data not available
Solubility in Water	Insoluble	Insoluble[1]
Solubility in Organic Solvents	Expected to be soluble in common organic solvents.	Soluble in ethyl acetate, methanol, chloroform, tetrahydrofuran, and 1,4-dioxane.[1]

Synthesis and Characterization

The synthesis of **palladium(II) isobutyrate** can be achieved through a ligand exchange reaction with palladium(II) acetate. This method is widely applicable for the preparation of various palladium(II) carboxylates.

Experimental Protocol: Synthesis of Palladium(II) Isobutyrate

This protocol is based on the general procedure for the synthesis of palladium(II) carboxylates via ligand exchange.

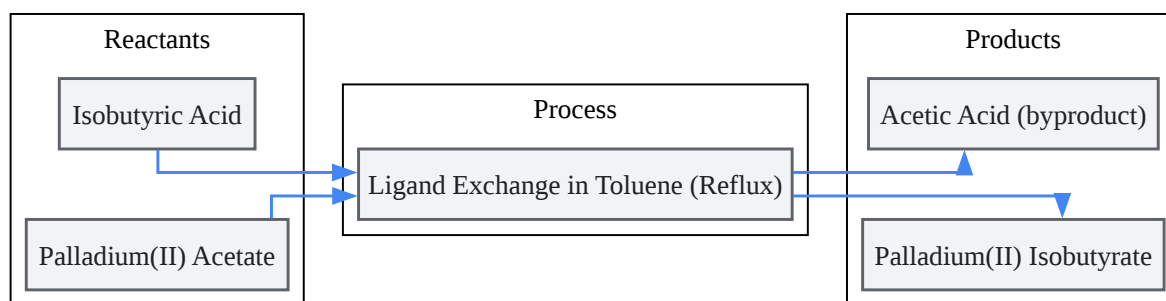
Materials:

- Palladium(II) acetate
- Isobutyric acid
- Toluene (or another suitable inert, high-boiling solvent)
- Inert gas (e.g., Argon or Nitrogen)
- Standard glassware for organic synthesis (round-bottom flask, condenser, etc.)
- Heating mantle and magnetic stirrer
- Filtration apparatus

Procedure:

- In a round-bottom flask equipped with a magnetic stir bar and a reflux condenser, dissolve palladium(II) acetate in a minimal amount of toluene.
- Add a stoichiometric excess (at least 2.2 equivalents) of isobutyric acid to the solution.
- Flush the apparatus with an inert gas.
- Heat the reaction mixture to reflux with vigorous stirring. The progress of the ligand exchange can be monitored by observing the color change of the solution.
- After the reaction is complete (typically several hours), allow the mixture to cool to room temperature.
- The product, **Palladium(II) isobutyrate**, may precipitate upon cooling. If not, the solvent can be partially removed under reduced pressure to induce crystallization.

- Collect the solid product by filtration and wash with a small amount of cold, non-polar solvent (e.g., hexane) to remove any unreacted isobutyric acid.
- Dry the product under vacuum to obtain the final **Palladium(II) isobutyrate**.



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Synthesis of **Palladium(II) Isobutyrate** via Ligand Exchange.

Spectroscopic Characterization

The structure and purity of the synthesized **Palladium(II) isobutyrate** can be confirmed using various spectroscopic techniques. As a diamagnetic d^8 metal complex, it is amenable to NMR spectroscopy.

2.2.1. Fourier-Transform Infrared (FTIR) Spectroscopy

The FTIR spectrum of **Palladium(II) isobutyrate** is expected to show characteristic bands for the carboxylate ligands. The key vibrational modes to observe are the asymmetric and symmetric C=O stretching frequencies. The positions of these bands can provide information about the coordination mode of the carboxylate group to the palladium center. For palladium carboxylates, these bands are typically observed in the regions of $1650\text{--}1590\text{ cm}^{-1}$ (asymmetric stretch) and $1420\text{--}1380\text{ cm}^{-1}$ (symmetric stretch).[3] The absence of a broad O-H stretching band around 3000 cm^{-1} would indicate the complete removal of unreacted isobutyric acid.

2.2.2. Nuclear Magnetic Resonance (NMR) Spectroscopy

- ^1H NMR: The proton NMR spectrum of **Palladium(II) isobutyrate** in a suitable deuterated solvent (e.g., CDCl_3) would be expected to show signals corresponding to the isobutyrate ligand. Due to the diamagnetic nature of the Pd(II) center, sharp signals are anticipated. The methine proton (CH) would likely appear as a septet, and the methyl protons (CH_3) as a doublet. The chemical shifts will be influenced by the coordination to the palladium center.
- ^{13}C NMR: The carbon NMR spectrum will show distinct signals for the carbonyl carbon, the methine carbon, and the methyl carbons of the isobutyrate ligand. The carbonyl carbon signal is expected to be in the downfield region, characteristic of carboxylate carbons.

2.2.3. Mass Spectrometry

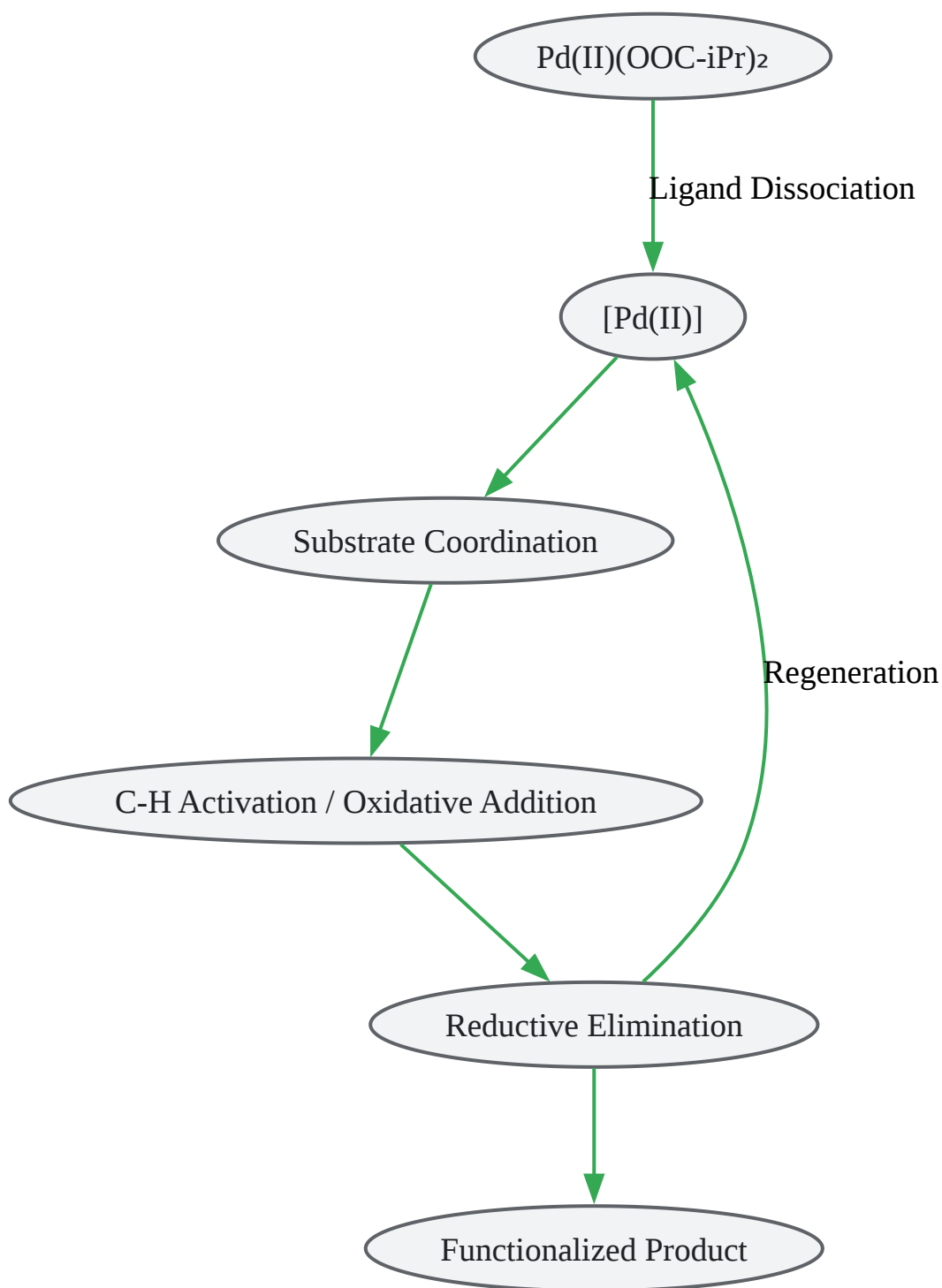
Electrospray ionization mass spectrometry (ESI-MS) can be used to determine the molecular weight of the complex.^[4] The mass spectrum would be expected to show a peak corresponding to the molecular ion of **Palladium(II) isobutyrate**, likely with adducts of solvent or other small molecules. The isotopic pattern of palladium would be a key feature for confirming the presence of the metal in the observed fragments.

Potential Applications

Palladium(II) carboxylates are versatile catalysts in a wide range of organic transformations. **Palladium(II) isobutyrate** is expected to exhibit similar catalytic activity.

Catalysis

- C-H Activation: The bulky isobutyrate ligands can facilitate C-H activation reactions by promoting the formation of a coordinatively unsaturated palladium center.^[2]
- Cross-Coupling Reactions: Palladium carboxylates are widely used as pre-catalysts in Suzuki, Heck, and other cross-coupling reactions.
- Oxidation Reactions: These complexes can act as catalysts in various oxidation reactions.



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Generalized Catalytic Cycle involving a Palladium(II) Catalyst.

Safety and Handling

Palladium(II) isobutyrate should be handled in a well-ventilated fume hood. Appropriate personal protective equipment, including gloves, safety glasses, and a lab coat, should be worn. Avoid inhalation of dust and contact with skin and eyes. For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

Conclusion

Palladium(II) isobutyrate is a promising organometallic compound with potential applications in catalysis. While specific data for this compound is limited, its properties and reactivity can be reasonably inferred from related palladium(II) carboxylates. The synthetic protocol outlined in this guide provides a straightforward method for its preparation, enabling further investigation into its unique properties and catalytic potential. As research in palladium catalysis continues to expand, compounds like **Palladium(II) isobutyrate** are likely to play an increasingly important role in the development of novel and efficient chemical transformations.

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